

In-Depth Technical Guide: Safety and Handling of CAS 64987-03-7

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Compound of Interest

Compound Name: *Ethyl 2-(2-formamidothiazol-4-yl)-2-oxoacetate*

Cat. No.: B048816

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Chemical Identity: **Ethyl 2-(2-formamidothiazol-4-yl)-2-oxoacetate**

CAS Number: 64987-03-7

Audience: Researchers, scientists, and drug development professionals.

Disclaimer: This document is intended for informational purposes only and should not be used as a substitute for a comprehensive Safety Data Sheet (SDS) provided by the manufacturer. Always consult the specific SDS for the material you are handling and adhere to all institutional and regulatory safety guidelines.

Executive Summary

Ethyl 2-(2-formamidothiazol-4-yl)-2-oxoacetate (CAS 64987-03-7) is a key intermediate in the synthesis of the third-generation cephalosporin antibiotic, Cefixime.^{[1][2][3]} While essential for this pharmaceutical manufacturing process, the compound presents several health and safety hazards that necessitate careful handling and adherence to stringent safety protocols. This guide provides a comprehensive overview of the known hazards, recommended handling procedures, and emergency responses associated with this compound.

Hazard Identification and Classification

The primary hazards associated with **Ethyl 2-(2-formamidothiazol-4-yl)-2-oxoacetate** are related to its irritant properties and acute toxicity if ingested.

GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed.[4]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation.[4][5]
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation.[4][5]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation.[4]

Hazard Pictograms



Signal Word: Warning[5]

Toxicological Information

Detailed toxicological studies for **Ethyl 2-(2-formamidothiazol-4-yl)-2-oxoacetate** are not widely available in the public domain. The hazard classifications are based on data from suppliers and regulatory submissions. As a thiazole-containing compound, it is part of a class of chemicals that can sometimes be associated with the formation of reactive metabolites, which may lead to toxicity.[6] One study on other oxothiazole derivatives indicated the potential for liver toxicity at high doses in animal models.[7] However, no specific data is available for CAS 64987-03-7.

Experimental Protocols and Handling Procedures

Adherence to proper laboratory technique is crucial when working with this compound. The following protocols are based on standard best practices for handling hazardous chemicals.

Personal Protective Equipment (PPE)

A comprehensive assessment of the risks should be conducted before handling. The following PPE is recommended:

Protection Type	Specification
Eye/Face Protection	Chemical safety goggles or a face shield (European standard - EN 166).[4]
Hand Protection	Chemically resistant gloves (e.g., nitrile rubber). Inspect gloves before use.
Body Protection	Laboratory coat, long-sleeved shirt, and trousers.
Respiratory Protection	Not required under normal conditions of use with adequate ventilation. For large quantities or in case of insufficient ventilation, use a NIOSH-approved respirator with an appropriate cartridge.

Engineering Controls

Control Type	Description
Ventilation	Work in a well-ventilated area, preferably in a chemical fume hood.
Safety Equipment	Ensure an eyewash station and safety shower are readily accessible.[4]

General Handling Protocol

- Preparation:
 - Read and understand the Safety Data Sheet (SDS) before starting work.
 - Ensure all necessary PPE is available and in good condition.

- Prepare your work area in a chemical fume hood.
- Have spill control materials readily available.
- Handling:
 - Avoid breathing dust, fumes, gas, mist, vapors, or spray.[\[4\]](#)
 - Avoid contact with skin and eyes.[\[4\]](#)
 - Do not eat, drink, or smoke in the handling area.
 - Use non-sparking tools to prevent electrostatic discharge.
 - Keep the container tightly closed when not in use.
- Post-Handling:
 - Wash hands thoroughly after handling.
 - Remove and wash contaminated clothing before reuse.
 - Clean the work area and properly dispose of any waste.

First Aid Measures

In case of exposure, follow these first-aid guidelines and seek medical attention.

Exposure Route	First Aid Measures
If Swallowed	Call a POISON CENTER or doctor/physician if you feel unwell. ^[4] Rinse mouth with water. Do not induce vomiting.
If on Skin	Wash with plenty of soap and water. ^[4] If skin irritation occurs, get medical advice/attention.
If in Eyes	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. ^[4] If eye irritation persists, get medical advice/attention.
If Inhaled	Move the person into fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell.

Storage and Disposal

Storage

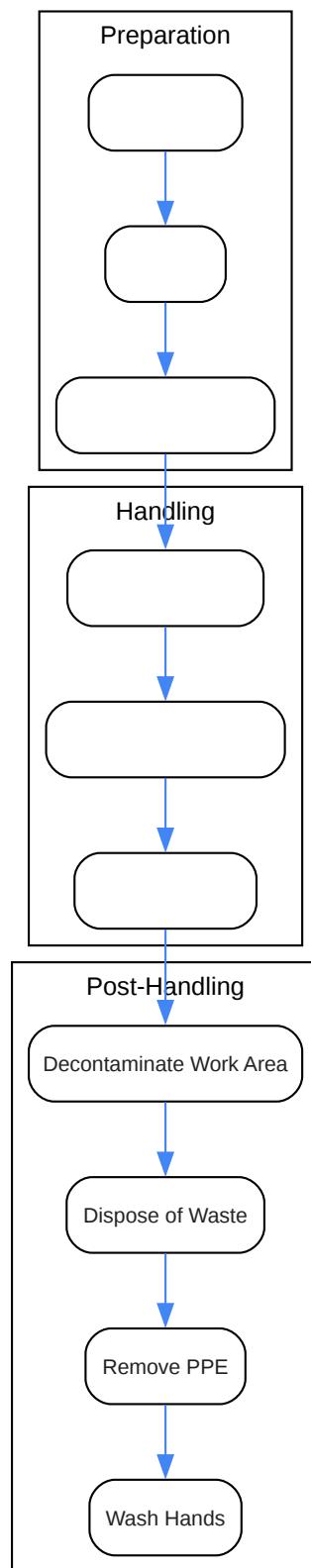
- Store in a dry, cool, and well-ventilated place.^[4]
- Keep the container tightly closed.
- Recommended storage temperature is between 2-8°C.
- Store away from incompatible materials such as strong oxidizing agents and strong bases.^[4]

Disposal

Dispose of this chemical and its container in accordance with all local, regional, national, and international regulations. Do not allow it to enter the environment.

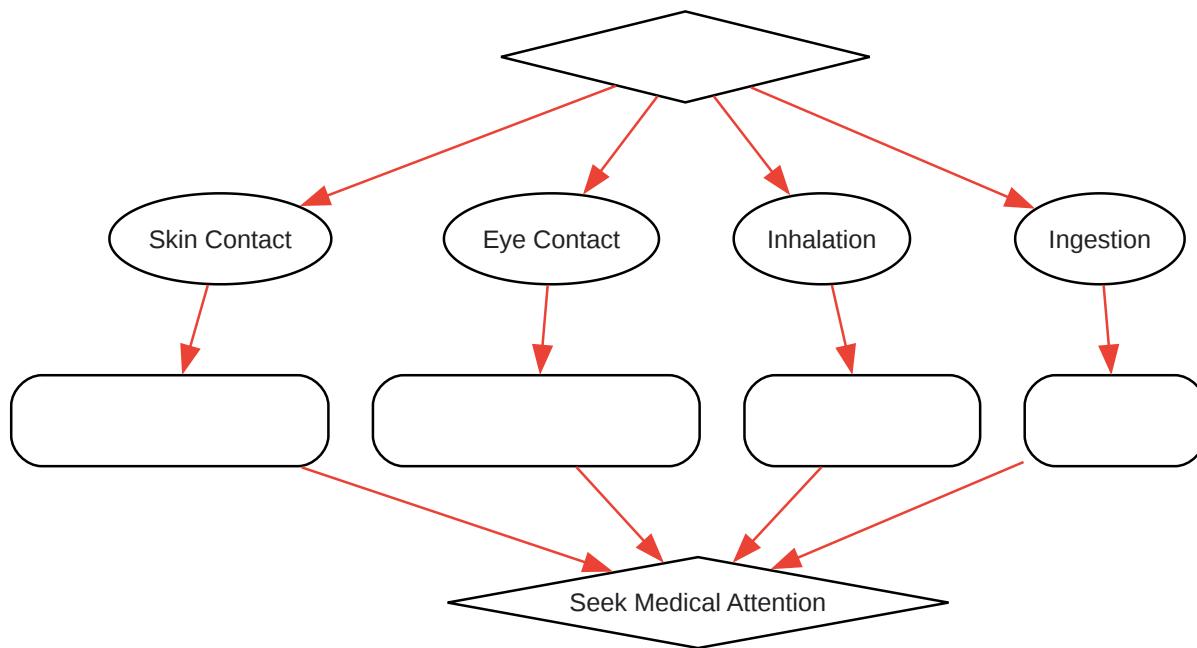
Diagrams

Experimental Workflow for Safe Handling

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Caption: A flowchart outlining the safe handling workflow for CAS 64987-03-7.

Emergency Response Logic



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Caption: A decision tree for first aid response to exposure incidents.

Signaling Pathways

There is no available information to suggest that **Ethyl 2-(2-formamidothiazol-4-yl)-2-oxoacetate** has a direct biological role or interacts with specific signaling pathways. As a synthetic intermediate, its primary relevance is in the chemical synthesis of a final active pharmaceutical ingredient.

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